

Physicochemical Properties of 2,5-Dinitrofluorene: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dinitrofluorene

CAS No.: 15110-74-4

Cat. No.: B083547

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Introduction

2,5-Dinitrofluorene is a nitro-polycyclic aromatic hydrocarbon (nitro-PAH) of significant interest in toxicological and environmental research. As a derivative of fluorene, its physicochemical properties are crucial for understanding its environmental fate, metabolic pathways, and potential biological activity. This technical guide provides a comprehensive overview of the known physicochemical properties of **2,5-Dinitrofluorene**, along with detailed experimental protocols for its synthesis, purification, and analysis.

Physicochemical Data

The following tables summarize the key physicochemical properties of **2,5-Dinitrofluorene**.

Identifier	Value
IUPAC Name	2,5-Dinitro-9H-fluorene
Synonyms	2,5-Dinitrofluorene
CAS Number	15110-74-4
Molecular Formula	C ₁₃ H ₈ N ₂ O ₄ [1]
Molecular Weight	256.22 g/mol [2]
Appearance	Light brown solid [2]

Property	Value	Reference
Melting Point	195-200 °C	[3]
	207 °C	
Boiling Point	451.5 °C (predicted)	
Solubility	Insoluble in water. [4] Soluble in organic solvents such as acetone. [4]	[4]
Flash Point	229.9 °C (predicted)	

Experimental Protocols

Synthesis of 2,5-Dinitrofluorene

The synthesis of **2,5-Dinitrofluorene** is typically achieved through the electrophilic nitration of fluorene. The following protocol is a representative procedure based on established methods for the nitration of aromatic compounds.[\[5\]](#)[\[6\]](#)

Materials:

- Fluorene
- Concentrated Sulfuric Acid (H₂SO₄)

- Concentrated Nitric Acid (HNO_3)
- Glacial Acetic Acid
- Ice
- Deionized Water
- Methanol

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, dissolve fluorene in glacial acetic acid at a low temperature (0-5 °C).
- Slowly add a pre-cooled mixture of concentrated sulfuric acid and concentrated nitric acid (nitrating mixture) dropwise to the fluorene solution while maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at a controlled temperature for a specified duration to ensure the completion of the dinitration. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture onto crushed ice with vigorous stirring.
- The crude **2,5-Dinitrofluorene** will precipitate as a solid. Collect the precipitate by vacuum filtration and wash it thoroughly with cold deionized water until the washings are neutral.
- Further wash the crude product with cold methanol to remove some of the impurities.
- Dry the crude product under vacuum.

Purification by Recrystallization

The crude **2,5-Dinitrofluorene** is a mixture of isomers and byproducts and requires purification, which can be achieved by recrystallization.^{[7][8][9]}

Materials:

- Crude **2,5-Dinitrofluorene**
- Suitable recrystallization solvent (e.g., ethanol, acetic acid, or a solvent mixture)

Procedure:

- Dissolve the crude **2,5-Dinitrofluorene** in a minimum amount of the chosen hot recrystallization solvent.
- If there are any insoluble impurities, perform a hot filtration to remove them.
- Allow the hot, saturated solution to cool slowly to room temperature. Crystals of purified **2,5-Dinitrofluorene** should form.
- To maximize the yield, the flask can be placed in an ice bath to induce further crystallization.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold recrystallization solvent.
- Dry the purified crystals under vacuum. The purity of the recrystallized product should be assessed by measuring its melting point and by analytical techniques such as HPLC.

Analytical Methods

HPLC is a common technique for assessing the purity of **2,5-Dinitrofluorene** and for its quantification.^[10]

Instrumentation:

- HPLC system with a UV-Vis detector
- Reverse-phase C18 column

Mobile Phase:

- A mixture of acetonitrile and water, with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility) is typically used.^[10] The exact ratio can be optimized for best separation.

Procedure:

- Prepare a standard solution of **2,5-Dinitrofluorene** of known concentration in a suitable solvent (e.g., acetonitrile).
- Prepare the sample solution by dissolving a known amount of the synthesized and purified product in the mobile phase.
- Set the HPLC parameters, including the flow rate and the detection wavelength (typically around 254 nm or 365 nm for nitroaromatic compounds).
- Inject the standard and sample solutions into the HPLC system.
- Identify the peak corresponding to **2,5-Dinitrofluorene** by comparing the retention time with the standard.
- The purity of the sample can be determined by the area percentage of the main peak.

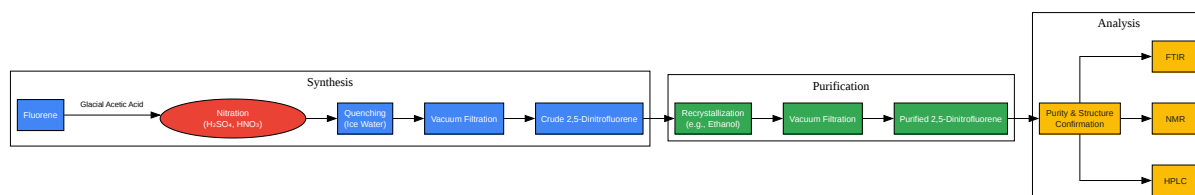
Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve a small amount of purified **2,5-Dinitrofluorene** in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- Analysis: Acquire ¹H and ¹³C NMR spectra. The chemical shifts, splitting patterns, and integration of the peaks will confirm the structure of the **2,5-Dinitrofluorene** molecule.

Fourier-Transform Infrared (FTIR) Spectroscopy:

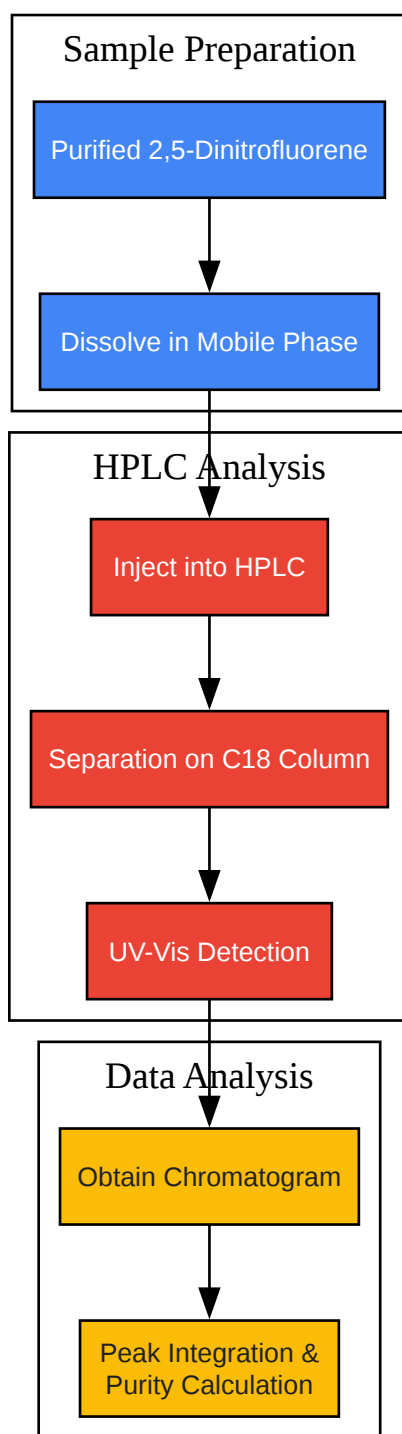
- Sample Preparation: Prepare a KBr pellet by mixing a small amount of the sample with dry potassium bromide and pressing it into a thin disk. Alternatively, a spectrum can be obtained from a solution or as a mull.[\[11\]](#)
- Analysis: The FTIR spectrum will show characteristic absorption bands for the functional groups present in the molecule, such as the nitro groups (typically strong absorptions around 1530 cm⁻¹ and 1350 cm⁻¹) and the aromatic C-H and C=C bonds.[\[12\]](#) An IR spectrum of **2,5-Dinitrofluorene** is available in the NIST Chemistry WebBook.[\[1\]](#)

Visualizations



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Caption: Workflow for the synthesis, purification, and analysis of **2,5-Dinitrofluorene**.



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Caption: Workflow for the HPLC analysis of **2,5-Dinitrofluorene**.

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